

A Comparative Guide to Proficiency Testing for N-Nitroso Tadalafil Analysis

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Compound of Interest

Compound Name: *N-Nitroso Tadalafil*

Cat. No.: *B15806612*

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For researchers, scientists, and drug development professionals, ensuring the accuracy and reliability of analytical data for nitrosamine impurities is paramount for regulatory compliance and patient safety. **N-Nitroso Tadalafil**, a potential nitrosamine impurity in the widely used active pharmaceutical ingredient Tadalafil, requires highly sensitive and specific analytical methods for its detection and quantification at trace levels. This guide provides a framework for establishing and comparing proficiency in **N-Nitroso Tadalafil** analysis, offering a comparison of analytical methodologies, a template for inter-laboratory comparison studies, and an overview of commercial laboratories with relevant expertise.

Comparison of Analytical Methodologies

The primary analytical technique for the quantification of **N-Nitroso Tadalafil** is Liquid Chromatography with tandem mass spectrometry (LC-MS/MS). This method offers the necessary sensitivity and selectivity to detect this impurity at the stringent levels required by regulatory agencies. However, the analysis of **N-Nitroso Tadalafil** presents unique challenges, most notably its potential for in-source fragmentation in the mass spectrometer, where the nitroso group is lost. This can lead to the monitoring of a fragment ion (m/z 389) rather than the parent ion ($[M+H]^+$ at m/z 419), which requires careful method development and validation to ensure accurate quantification.

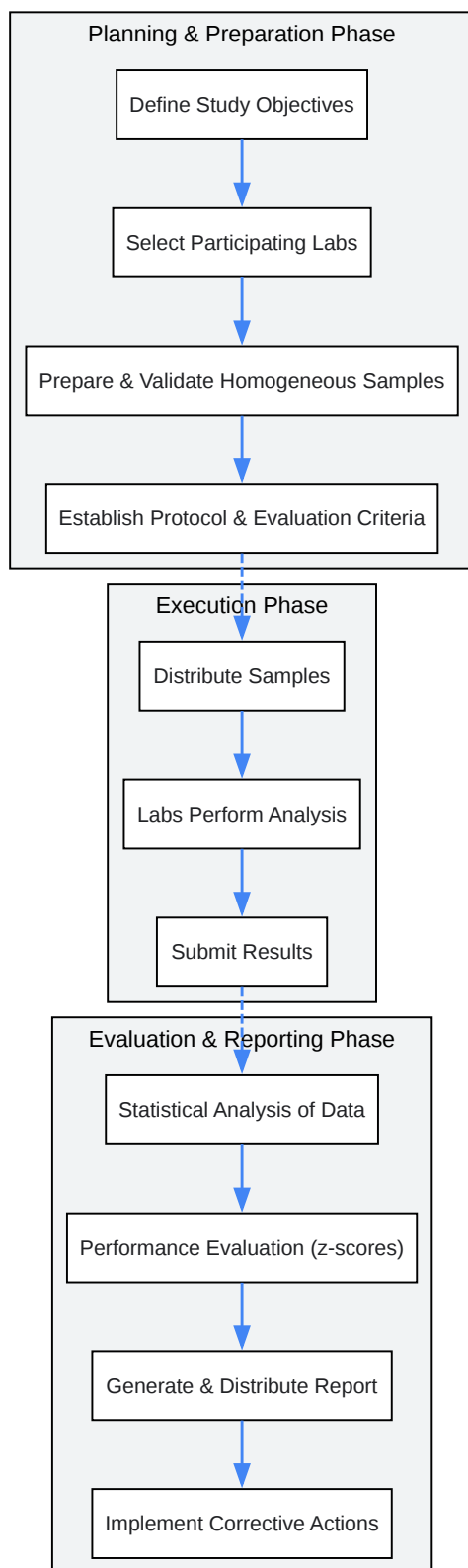
Below is a comparison of key performance parameters for different LC-MS/MS approaches.

Parameter	Approach A: High-Resolution Mass Spectrometry (HRMS)	Approach B: Triple Quadrupole Mass Spectrometry (QqQ-MS/MS)	Approach C: Optimized QqQ-MS/MS with In-Source Fragmentation Consideration
Instrumentation	UPLC-Q-TOF or Orbitrap MS	UPLC-Triple Quadrupole MS	UPLC-Triple Quadrupole MS
Precursor Ion (m/z)	419.13 (and 389.14 fragment)	419.1	389.1 (fragment ion)
Product Ion(s) (m/z)	Specific fragments of 419.13 and 389.14	e.g., 268.1, 135.1	e.g., 268.1, 135.1
Limit of Quantification (LOQ)	~0.1 ng/mL	~0.05 ng/mL	~0.05 ng/mL
Precision (%RSD)	< 15%	< 10%	< 10%
Accuracy (% Recovery)	85-115%	90-110%	90-110%
Key Advantages	High specificity, retrospective data analysis	High sensitivity and throughput	Robustness for unstable compounds
Key Considerations	Higher cost, potentially lower throughput	Susceptible to in-source fragmentation issues if not optimized	Requires thorough validation to justify using a fragment ion for quantification

Framework for an Inter-Laboratory Comparison Study

In the absence of a formal, publicly available proficiency testing (PT) program for **N-Nitroso Tadalafil**, laboratories can organize an inter-laboratory comparison study to benchmark their

performance. This involves a coordinating body preparing and distributing homogenous samples to participating laboratories and then statistically analyzing the submitted results.



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Caption: Workflow for an Inter-Laboratory Comparison Study.

Below is a table with hypothetical results from such a study to illustrate the data presentation.

Laboratory	Reported Concentration (ng/mL)	Assigned Value (ng/mL)	z-score	Performance
Lab A	0.52	0.50	0.4	Satisfactory
Lab B	0.48	0.50	-0.4	Satisfactory
Lab C	0.61	0.50	2.2	Questionable
Lab D	0.45	0.50	-1.0	Satisfactory
Lab E	0.38	0.50	-2.4	Unsatisfactory

Comparison of Commercial Laboratories for Nitrosamine Analysis

Several contract research organizations (CROs) and specialized laboratories offer nitrosamine analysis services. While they may not offer a formal PT scheme for **N-Nitroso Tadalafil**, they have the capabilities to develop and validate methods and act as a reference laboratory.

Laboratory/Provider	Regulatory Compliance	Stated Nitrosamine Expertise	Instrumentation
Catalent	GMP	Common solvent-related nitrosamines and NDSRIs.[1]	Sciex API 5000 triple quadrupole MS, Waters Acquity H-Class UPLC, Waters Xevo G2-XS Q-Tof MS.[1]
Pace Analytical	GMP	Screening for 7 nitrosamines specified by FDA/USP, method development for NDSRIs.[2]	Variety of mass spectrometry instrumentation.[2]
QACS Lab	GMP, GLP	Method development, validation, and transfer for over 50 nitrosamines.[3]	GC-MS/MS, UPLC-MS/MS, UPLC-HRAM-MS/MS.[3]
Accuprec Research Labs	End-to-end solutions from method development to regulatory documentation for nitrosamines and NDSRIs.[4]	Not specified in the provided results.	

Detailed Experimental Protocol: UPLC-MS/MS Analysis of N-Nitroso Tadalafil

This protocol is a representative example for the quantification of **N-Nitroso Tadalafil** in a drug substance.

1. Sample Preparation

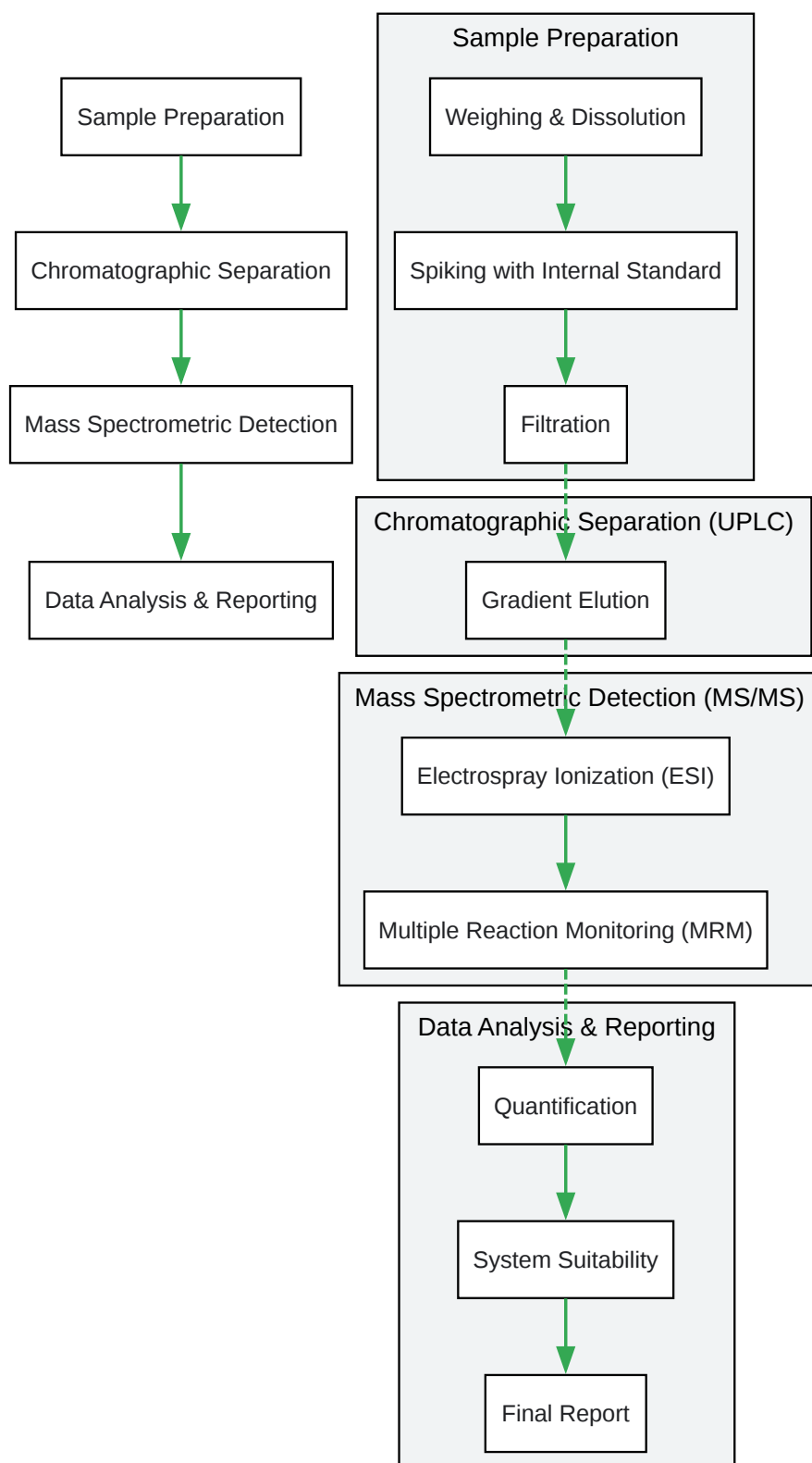
- **Standard Preparation:** Prepare a stock solution of **N-Nitroso Tadalafil** reference standard in a suitable solvent (e.g., methanol). Serially dilute to prepare calibration standards.
- **Internal Standard (IS):** Use an isotopically labeled **N-Nitroso Tadalafil**, if available. Prepare a stock solution of the IS.
- **Sample Preparation:** Accurately weigh the Tadalafil drug substance, dissolve in a suitable solvent, and spike with the internal standard.

2. UPLC-MS/MS Parameters

- **UPLC System:** Waters Acquity UPLC H-Class or equivalent.
- **Column:** A suitable reversed-phase column (e.g., C18, 1.7 μm particle size).
- **Mobile Phase:** A gradient of water with 0.1% formic acid and acetonitrile with 0.1% formic acid.
- **Mass Spectrometer:** Sciex API 5000 or equivalent triple quadrupole mass spectrometer.
- **Ionization Source:** Electrospray Ionization (ESI) in positive mode.
- **MRM Transitions:**
 - **N-Nitroso Tadalafil** (fragment): 389.1 $\rightarrow$ 268.1 (quantifier), 389.1 $\rightarrow$ 135.1 (qualifier)
 - **Internal Standard:** Monitor appropriate transitions for the labeled IS.

3. Data Analysis and Reporting

- Integrate the peak areas for **N-Nitroso Tadalafil** and the internal standard.
- Construct a calibration curve by plotting the peak area ratio (analyte/IS) against the concentration of the calibration standards.
- Quantify the **N-Nitroso Tadalafil** concentration in the sample using the calibration curve.
- Report the final concentration, ensuring it is below the acceptable intake limit.



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Caption: Experimental Workflow for **N-Nitroso Tadalafil** Analysis.

By implementing robust analytical methodologies and participating in or organizing inter-laboratory comparison studies, researchers and scientists can ensure the high quality and reliability of their data for **N-Nitroso Tadalafil**, thereby safeguarding public health and meeting stringent regulatory expectations.

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